

Proper Disposal of VPC 23019: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: VPC 23019

Cat. No.: B1684042

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential information and step-by-step procedures for the proper disposal of **VPC 23019**, a sphingosine-1-phosphate (S1P) receptor antagonist.

Immediate Safety and Disposal Overview

VPC 23019 is not classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1] The Safety Data Sheet (SDS) provided by the manufacturer indicates that there are no specific hazard pictograms, signal words, or hazard statements associated with this compound.^[1] Both the National Fire Protection Association (NFPA) and the Hazardous Materials Identification System (HMIS) rate **VPC 23019** with a score of 0 for health, fire, and reactivity, signifying minimal hazard.^[1]

Despite its non-hazardous classification, responsible disposal is crucial to prevent environmental contamination. The primary recommendation is to avoid allowing the substance to enter sewers or waterways.^[1]

Key Safety and Disposal Data

The following table summarizes the essential safety and disposal information for **VPC 23019**, based on the manufacturer's Safety Data Sheet.

Parameter	Information	Source
GHS Classification	Not classified as hazardous	[1]
Hazard Pictograms	None	
Signal Word	None	
Hazard Statements	None	
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	
HMIS Ratings	Health: 0, Fire: 0, Reactivity: 0	
First Aid Measures	No special measures required	
Emergency Procedures	Personal protective equipment not required	
Environmental Precautions	Do not allow to enter sewers/surface or ground water	
Containment & Cleanup	Pick up mechanically	

Step-by-Step Disposal Protocol

The recommended disposal procedure for **VPC 23019** is to handle it as a non-hazardous solid chemical waste, in accordance with standard laboratory best practices.

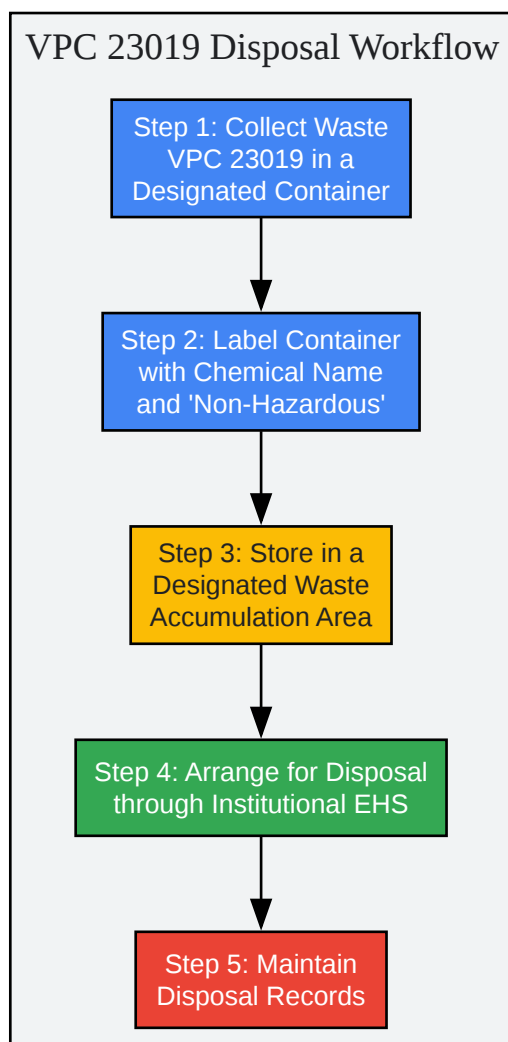
Experimental Protocol for Disposal:

- Collection:
 - Collect waste **VPC 23019** in a designated, sealed, and clearly labeled waste container. The container should be appropriate for solid chemical waste.
 - Ensure the label includes the full chemical name ("**VPC 23019**") and indicates that it is "non-hazardous waste for chemical disposal."
- Storage:

- Store the waste container in a designated waste accumulation area within the laboratory.
- Keep the container closed except when adding waste.
- Disposal Request:
 - When the container is full, or in accordance with your institution's waste pickup schedule, arrange for its disposal through your institution's Environmental Health and Safety (EHS) office or equivalent department.
 - Follow your institution's specific procedures for requesting a chemical waste pickup.
- Documentation:
 - Maintain a log of the chemical waste generated, including the name of the chemical and the approximate quantity.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **VPC 23019** in a laboratory setting.

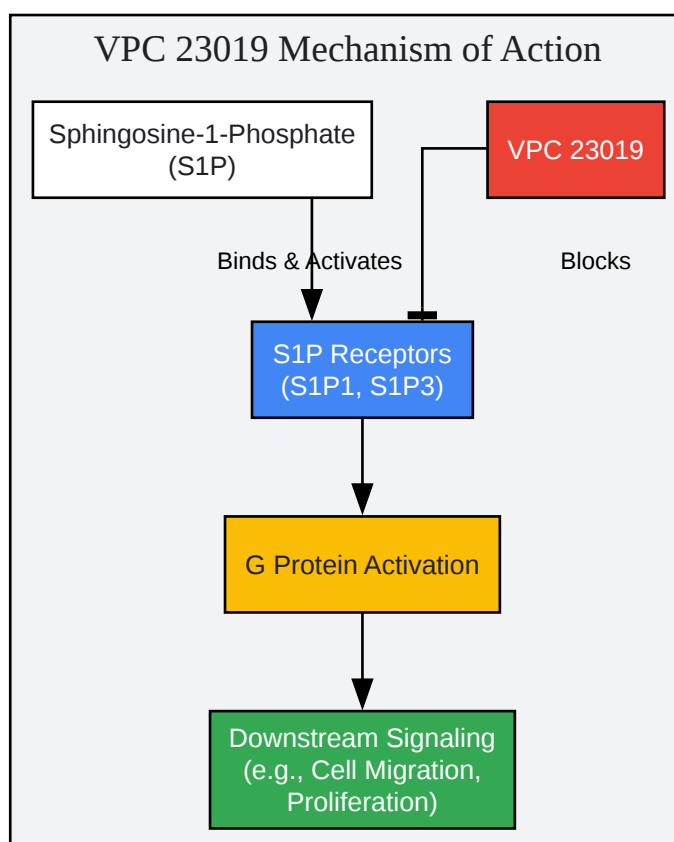


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Caption: Workflow for the proper disposal of **VPC 23019**.

Signaling Pathway of VPC 23019

VPC 23019 is an antagonist of the sphingosine-1-phosphate (S1P) receptors S1P₁ and S1P₃. S1P receptors are G protein-coupled receptors involved in numerous cellular processes. By blocking the binding of S1P to these receptors, **VPC 23019** inhibits downstream signaling pathways.



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Caption: **VPC 23019** as an antagonist of S1P receptors.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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